

# A Comparative Guide to Certified Reference Materials for Diisohexyl Phthalate (DIHP) Analysis

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## Compound of Interest

Compound Name: *Diisohexyl phthalate*

Cat. No.: *B092407*

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The accurate quantification of **Diisohexyl phthalate** (DIHP), a plasticizer that has come under scrutiny due to its potential endocrine-disrupting properties, is critical in various fields, including pharmaceutical development, food safety, and environmental monitoring. The reliability of such analyses heavily depends on the quality of the certified reference materials (CRMs) used for instrument calibration and method validation. This guide provides a comparative overview of commercially available DIHP CRMs from leading suppliers: AccuStandard, Chem Service, and Sigma-Aldrich (TraceCERT®).

## Comparison of Diisohexyl Phthalate Certified Reference Materials

The selection of an appropriate CRM is paramount for ensuring the accuracy and traceability of analytical measurements. Key factors for consideration include the material's certification, purity, and the associated uncertainty. The following table summarizes the specifications of DIHP CRMs offered by prominent suppliers.

Feature	AccuStandard	Chem Service	Sigma-Aldrich (TraceCERT®)
Product Name	Diisohexyl phthalate (Tech Mix)	Diisohexyl phthalate	Diisohexyl phthalate
Catalog Number	J-007-10MG	N-11735-100MG	(Product code not specified)
CAS Number	68515-50-4[1]	68515-50-4[2]	(Not specified for DIHP specifically, but available for other phthalates)
Format	Neat	Neat[2]	Neat
Certified Purity	Information typically provided in the Certificate of Analysis	Information typically provided in the Certificate of Analysis	Certified content by quantitative NMR (qNMR) is provided on the Certificate of Analysis
Uncertainty	Stated on the Certificate of Analysis	Stated on the Certificate of Analysis	Included on the Certificate of Analysis
Accreditation	ISO 17034, ISO/IEC 17025, ISO 9001[3]	ISO 17034:2016, ISO/IEC 17025:2017, ISO 9001:2015[2]	Produced and certified in accordance with ISO/IEC 17025 and ISO 17034
Traceability	Traceability to NIST is often available for starting materials.	Information available on the Certificate of Analysis.	Traceable to primary material from a National Metrology Institute (NMI), e.g., NIST or NMJ

## Experimental Protocols for DIHP Analysis

The accurate determination of DIHP in various matrices typically involves chromatographic techniques coupled with mass spectrometry. Below are detailed protocols for Gas

Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which are commonly employed for phthalate analysis.

## Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a robust and widely used technique for the separation and quantification of volatile and semi-volatile compounds like DIHP.

### 1. Sample Preparation (Extraction from a Polymer Matrix)

- Objective: To extract DIHP from a solid matrix (e.g., PVC plastic).
- Procedure:
  - Weigh approximately 1 gram of the finely ground polymer sample into a glass vial.
  - Add 10 mL of a suitable solvent, such as dichloromethane or a hexane/acetone mixture.
  - Spike the sample with an appropriate internal standard (e.g., a deuterated phthalate) to correct for extraction efficiency and instrumental variability.
  - Vortex the mixture for 1 minute and then sonicate for 30 minutes in a water bath.
  - Allow the polymer to settle and carefully transfer the supernatant to a clean vial.
  - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
  - The extract is now ready for GC-MS analysis.

### 2. GC-MS Instrumental Conditions

- Gas Chromatograph: Agilent 8890 GC (or equivalent)
- Mass Spectrometer: Agilent 5977B MS (or equivalent)
- Column: DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m) or equivalent

- Injector Temperature: 280 °C
- Injection Mode: Splitless (1  $\mu$ L injection volume)
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 1 minute
  - Ramp to 280 °C at 15 °C/min, hold for 5 minutes
  - Ramp to 300 °C at 10 °C/min, hold for 5 minutes
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- MS Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Monitor characteristic ions for DIHP (e.g., m/z 149, 167, 279).

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

LC-MS/MS offers high sensitivity and specificity, making it particularly suitable for analyzing trace levels of DIHP in complex matrices.

### 1. Sample Preparation (Liquid Samples)

- Objective: To prepare a liquid sample (e.g., a beverage or pharmaceutical formulation) for DIHP analysis.
- Procedure:
  - Take a 5 mL aliquot of the liquid sample.

- Add an appropriate internal standard.
- Perform a liquid-liquid extraction with a suitable solvent like hexane or a solid-phase extraction (SPE) for sample cleanup and concentration.
- Evaporate the solvent and reconstitute the residue in a small volume of the mobile phase.
- Filter the sample through a 0.22  $\mu$ m syringe filter before injection.

## 2. LC-MS/MS Instrumental Conditions

- Liquid Chromatograph: Waters ACQUITY UPLC H-Class (or equivalent)
- Mass Spectrometer: Waters Xevo TQ-S micro (or equivalent)
- Column: ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7  $\mu$ m) or equivalent
- Mobile Phase A: 5 mM Ammonium Acetate in Water
- Mobile Phase B: Methanol
- Gradient:
  - Start with 50% B, increase to 95% B over 5 minutes
  - Hold at 95% B for 2 minutes
  - Return to initial conditions and equilibrate for 3 minutes
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5  $\mu$ L
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Acquisition Mode: Multiple Reaction Monitoring (MRM). Monitor specific precursor-to-product ion transitions for DIHP to ensure high selectivity and accurate quantification.

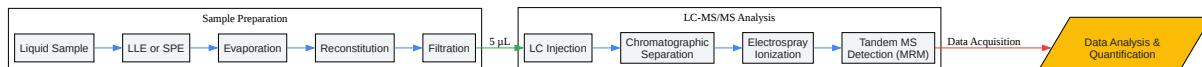
## Visualizing the Analytical Workflow

To provide a clear understanding of the analytical process, the following diagrams, generated using Graphviz, illustrate the experimental workflows for GC-MS and LC-MS/MS analysis of DIHP.



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GC-MS analytical workflow for **Diisohexyl phthalate**.



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LC-MS/MS analytical workflow for **Diisohexyl phthalate**.

## Conclusion

The choice of a certified reference material for **Diisohexyl phthalate** analysis is a critical decision that directly impacts the quality and reliability of analytical data. AccuStandard, Chem Service, and Sigma-Aldrich (TraceCERT®) all provide high-quality, accredited CRMs suitable for use in regulated environments. Researchers and scientists should carefully consider the specific requirements of their analytical method and the level of certification and traceability needed when selecting a CRM. The experimental protocols provided in this guide offer a starting point for the development and validation of robust analytical methods for the determination of DIHP in a variety of matrices.

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